

Application Notes and Protocols for Lecozotan Hydrochloride in In Vivo Models

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Compound of Interest

Compound Name: *Lecozotan hydrochloride*

Cat. No.: *B1674689*

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Disclaimer: Following a comprehensive review of the available scientific literature, no specific studies detailing the in vivo dosage of **lecozotan hydrochloride** in mouse models were identified. The following application notes and protocols are based on data from studies conducted in other animal models, primarily rats and non-human primates. This information is intended to serve as a reference for researchers and drug development professionals in designing pilot studies to determine the optimal dosage and administration of **lecozotan hydrochloride** in mice.

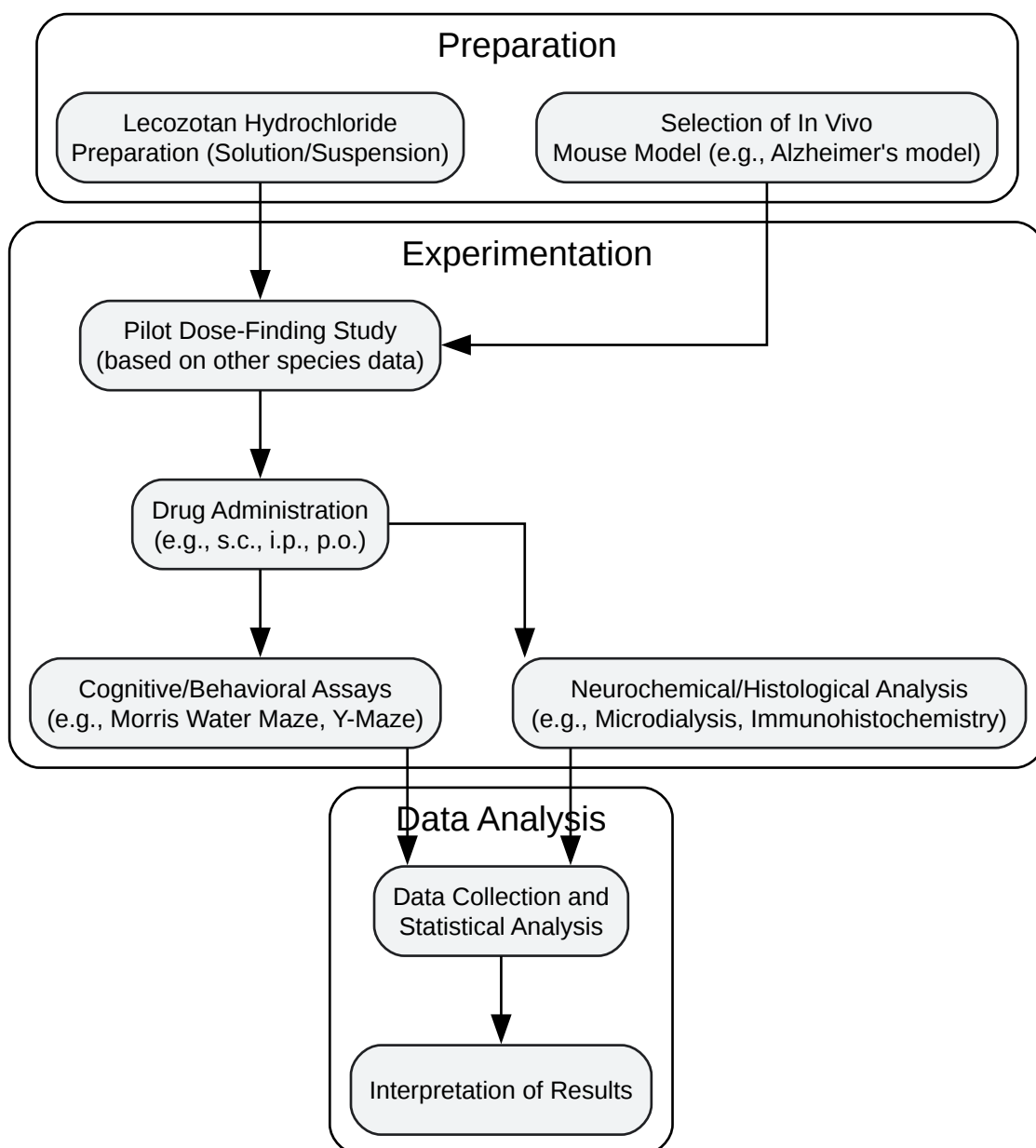
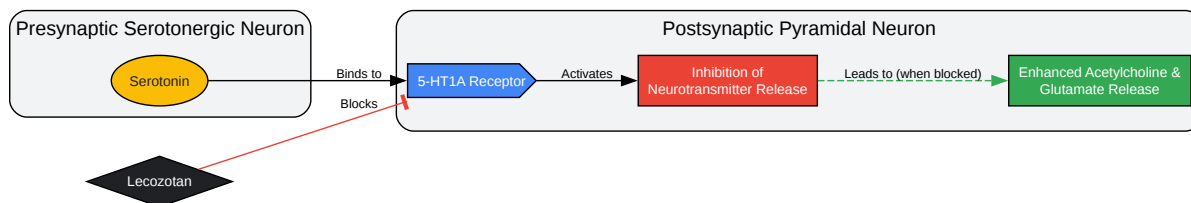
Introduction

Lecozotan hydrochloride is a potent and selective 5-HT_{1A} receptor antagonist.^{[1][2]} It has been investigated for its potential therapeutic effects in cognitive disorders, such as Alzheimer's disease.^{[1][2]} The mechanism of action of lecozotan involves blocking the inhibitory effects of serotonin on pyramidal neurons in the hippocampus and cortex. This action is thought to enhance glutamatergic and cholinergic neurotransmission, which are crucial for learning and memory.^{[1][2]} These application notes provide a summary of the available preclinical data on lecozotan and detailed protocols from key studies to guide the design of future in vivo experiments in mouse models.

Mechanism of Action

Lecozotan acts as a competitive antagonist at the 5-hydroxytryptamine-1A (5-HT_{1A}) receptor. In conditions like Alzheimer's disease, there may be hyperactivity of the serotonergic system, leading to an over-inhibition of cholinergic and glutamatergic neurons. By blocking the 5-HT_{1A}

receptors, lecozotan disinhibits these neurons, thereby enhancing the release of acetylcholine and glutamate in brain regions critical for cognitive function, such as the hippocampus.[1][2]



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References

- 1. Lecozotan (SRA-333): a selective serotonin 1A receptor antagonist that enhances the stimulated release of glutamate and acetylcholine in the hippocampus and possesses cognitive-enhancing properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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